

# An In-depth Technical Guide to 2,6-Diisopropylnaphthalene (2,6-DIPN)

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## Compound of Interest

Compound Name: 2,6-Diisopropylnaphthalene

Cat. No.: B042965

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This guide provides core technical data on **2,6-Diisopropylnaphthalene** (2,6-DIPN), a substituted naphthalene derivative. The information is presented to be a readily accessible reference for research and development applications.

## Core Chemical Properties

**2,6-Diisopropylnaphthalene**, commonly abbreviated as 2,6-DIPN, is an organic compound characterized by a naphthalene backbone substituted with two isopropyl groups at the 2 and 6 positions.<sup>[1]</sup> It is a white or colorless solid.<sup>[2]</sup>

The fundamental chemical identifiers and properties of 2,6-DIPN are summarized in the table below for easy reference and comparison.

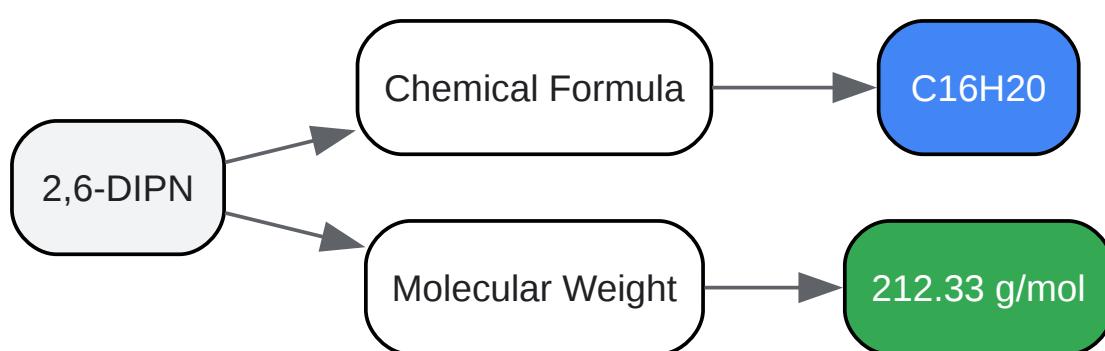
Property	Value
Chemical Formula	C <sub>16</sub> H <sub>20</sub> <sup>[1][2][3][4][5]</sup>
Molecular Weight	212.33 g/mol <sup>[1][4]</sup>
IUPAC Name	2,6-di(propan-2-yl)naphthalene <sup>[1][2]</sup>
CAS Number	24157-81-1 <sup>[2][3]</sup>

## Applications and Biological Role

2,6-DIPN is recognized for its role as a plant growth regulator.<sup>[1][2]</sup> It is particularly effective in inhibiting the sprouting of potatoes during storage.<sup>[1][2][6]</sup> In the context of agrochemicals, it functions as a plant growth retardant.<sup>[1][6]</sup> While its primary application is in agriculture, its synthesis serves as a building block for more complex organic compounds.<sup>[6]</sup>

## Logical Relationship of 2,6-DIPN Properties

The following diagram illustrates the direct association between the compound's name and its fundamental chemical properties.



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Caption: Relationship between 2,6-DIPN and its core chemical properties.

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## References

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